

2-Bromo-1-(pyrimidin-4-yl)ethanone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-1-(pyrimidin-4-yl)ethanone

Cat. No.: B1280673

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Technical Data for 2-Bromo-1-(pyrimidin-4-yl)ethanone

This document provides the molecular formula and molecular weight for the chemical compound **2-Bromo-1-(pyrimidin-4-yl)ethanone**, a key reagent in various synthetic pathways in drug discovery and development. The data is presented for the free base form of the compound.

Chemical Properties

The fundamental chemical identifiers for **2-Bromo-1-(pyrimidin-4-yl)ethanone** are detailed in the table below. This information is critical for stoichiometric calculations in chemical reactions and for the characterization of synthesized molecules.

Identifier	Value
Molecular Formula	C ₆ H ₅ BrN ₂ O
Molecular Weight	201.02 g/mol

Note: The molecular weight is calculated based on the constituent atoms of the free base form of the compound. The hydrobromide salt of this compound, **2-bromo-1-(pyrimidin-4-**

yl)ethanone HBr, has a molecular formula of $C_6H_6Br_2N_2O$ and a formula weight of approximately 281.94 g/mol .^[1]

Further Information

This guide focuses solely on the molecular weight and formula of **2-Bromo-1-(pyrimidin-4-yl)ethanone**. As this is a specific chemical compound, detailed experimental protocols for its use would be highly dependent on the specific reaction or application. Similarly, signaling pathways are biological concepts and are not applicable to the chemical properties of this compound. Therefore, these sections are not included. Researchers should refer to specific synthetic literature for detailed experimental procedures.

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References

- 1. 2-bromo-1-(pyrimidin-4-yl)ethanone HBr 95% | CAS: 845267-57-4 | AChemBlock [achemblock.com]
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Phone: (601) 213-4426
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